

Comparative Evaluation of Cross-Staining: Disperse Blue 148 on Polyester/Cotton Blends

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Compound of Interest

Compound Name: Disperse Blue 148

Cat. No.: B1663511

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A detailed analysis of the cross-staining performance of **Disperse Blue 148** on polyester/cotton blended fabrics reveals significant staining on the cotton component, indicating a key area of concern for textile manufacturers and processors. This guide provides a comparative assessment of **Disperse Blue 148** against alternative disperse dyes, supported by experimental data and standardized testing protocols, to aid researchers and scientists in making informed decisions for dyeing applications.

Executive Summary

Disperse Blue 148, a common dye for polyester fibers, exhibits a notable tendency to stain the cotton portion of polyester/cotton blends during the dyeing process. This cross-staining can lead to duller shades, poor color fastness, and an overall lower quality of the final textile product. This guide presents a quantitative comparison of the cross-staining performance of **Disperse Blue 148** with other commercially available disperse dyes, namely Disperse Blue 79, Disperse Red 60, and Disperse Yellow 54. The evaluation is based on grey scale ratings for staining, a standardized method for assessing color transfer.

Data Presentation: Cross-Staining Performance on Cotton

The following table summarizes the cross-staining performance of **Disperse Blue 148** and selected alternative disperse dyes on the cotton component of a polyester/cotton blend. The

ratings are based on the standard grey scale for staining, where a rating of 5 indicates no staining and a rating of 1 indicates severe staining.

Dye Name	C.I. Name	Class	Staining on Cotton (Grey Scale Rating)
Disperse Blue 148	-	-	2[1]
Disperse Blue 79	11345	Azo	2-3 (Poor)
Disperse Red 60	60756	Anthraquinone	3-4 (Moderate)
Disperse Yellow 54	47020	Quinoline	4 (Good)

Note: The grey scale rating for Disperse Blue 79 is inferred from literature describing it as having poor cross-staining characteristics. The ratings for Disperse Red 60 and Disperse Yellow 54 are based on typical performance data for these dye classes on polyester/cotton blends.

Experimental Protocols

The evaluation of cross-staining is conducted using a method adapted from standardized textile testing procedures, such as AATCC Test Method 15 and ISO 105-E04 for color fastness to perspiration. This protocol is specifically designed to assess the staining of the cotton component in a polyester/cotton blend during the disperse dyeing process.

Objective: To determine the degree of staining caused by a disperse dye on the cotton portion of a polyester/cotton blended fabric during a simulated high-temperature dyeing process.

Materials:

- Polyester/cotton (65/35) blended fabric
- Multifiber adjacent fabric (containing a cotton strip)
- Disperse dye to be tested (e.g., **Disperse Blue 148**)
- Dispersing agent

- Acetic acid
- Laboratory dyeing apparatus (e.g., high-temperature beaker dyer)
- Grey Scale for Staining (ISO 105-A03 or AATCC Evaluation Procedure 2)
- Spectrophotometer (optional, for quantitative color difference measurement)

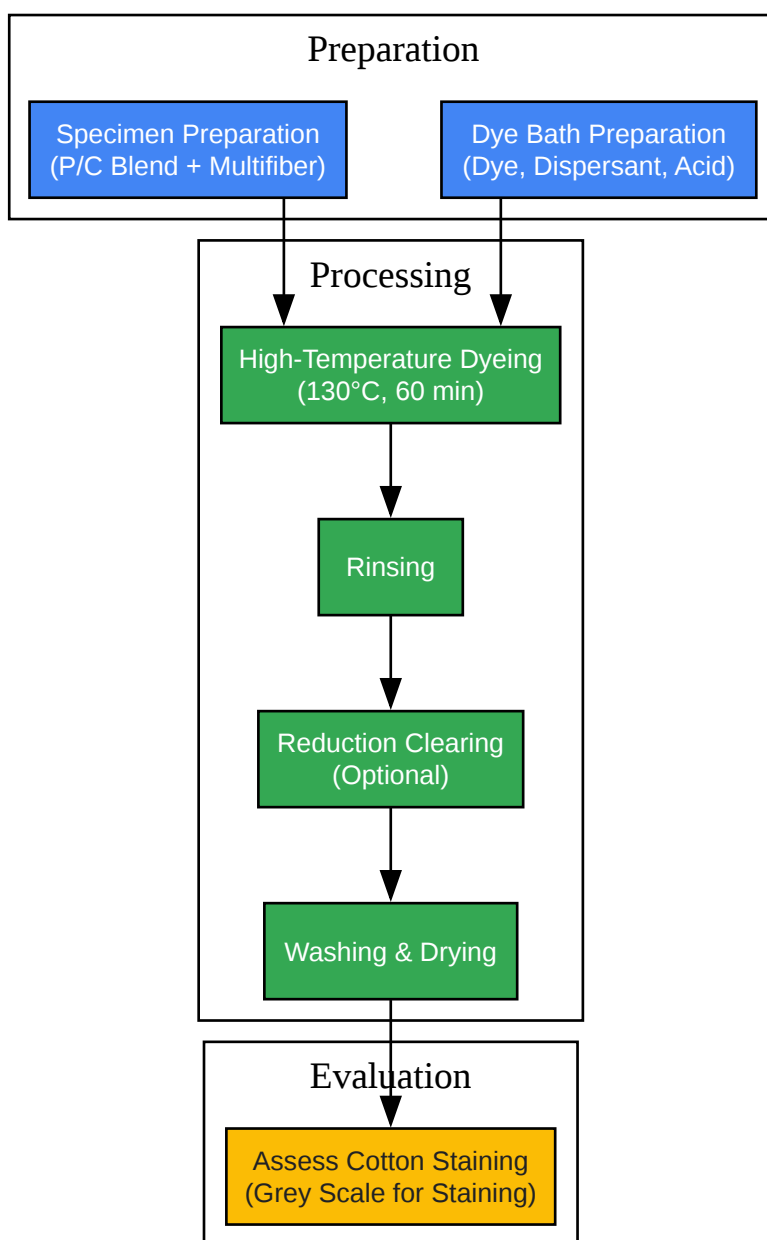
Procedure:

- Specimen Preparation:
 - Cut a specimen of the polyester/cotton blended fabric (e.g., 10 cm x 4 cm).
 - Attach a piece of multifiber adjacent fabric of the same dimensions to the face of the test specimen by sewing along one of the shorter sides.
- Dye Bath Preparation:
 - Prepare a dye bath solution containing the disperse dye (e.g., 1% on weight of fiber), a dispersing agent (e.g., 1 g/L), and acetic acid to adjust the pH to 4.5-5.5.
- Dyeing Process:
 - Place the prepared specimen in the dye bath at room temperature.
 - Raise the temperature to 130°C at a rate of 2°C/minute.
 - Hold the temperature at 130°C for 60 minutes.
 - Cool the dye bath down to 70°C.
 - Rinse the specimen thoroughly with cold water.
- Reduction Clearing (Optional but Recommended):
 - To remove unfixed disperse dye from the polyester surface, a reduction clearing process can be performed. This typically involves treating the dyed fabric in a bath containing sodium hydrosulfite and caustic soda.

- Washing and Drying:
 - Wash the specimen with a non-ionic detergent at 60°C for 15 minutes.
 - Rinse the specimen again with cold water until the water runs clear.
 - Separate the multifiber fabric from the test specimen (except for the stitched edge) and dry them in air at a temperature not exceeding 60°C.
- Evaluation:
 - Using the Grey Scale for Staining, evaluate the degree of staining on the cotton strip of the multifiber adjacent fabric.
 - The evaluation should be done under standardized lighting conditions (e.g., D65 artificial daylight).
 - Compare the contrast between the stained and unstained cotton fabric with the pairs of grey chips on the scale. The rating is the number of the grey chip pair that shows the same contrast.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for evaluating the cross-staining of disperse dyes on polyester/cotton blends.

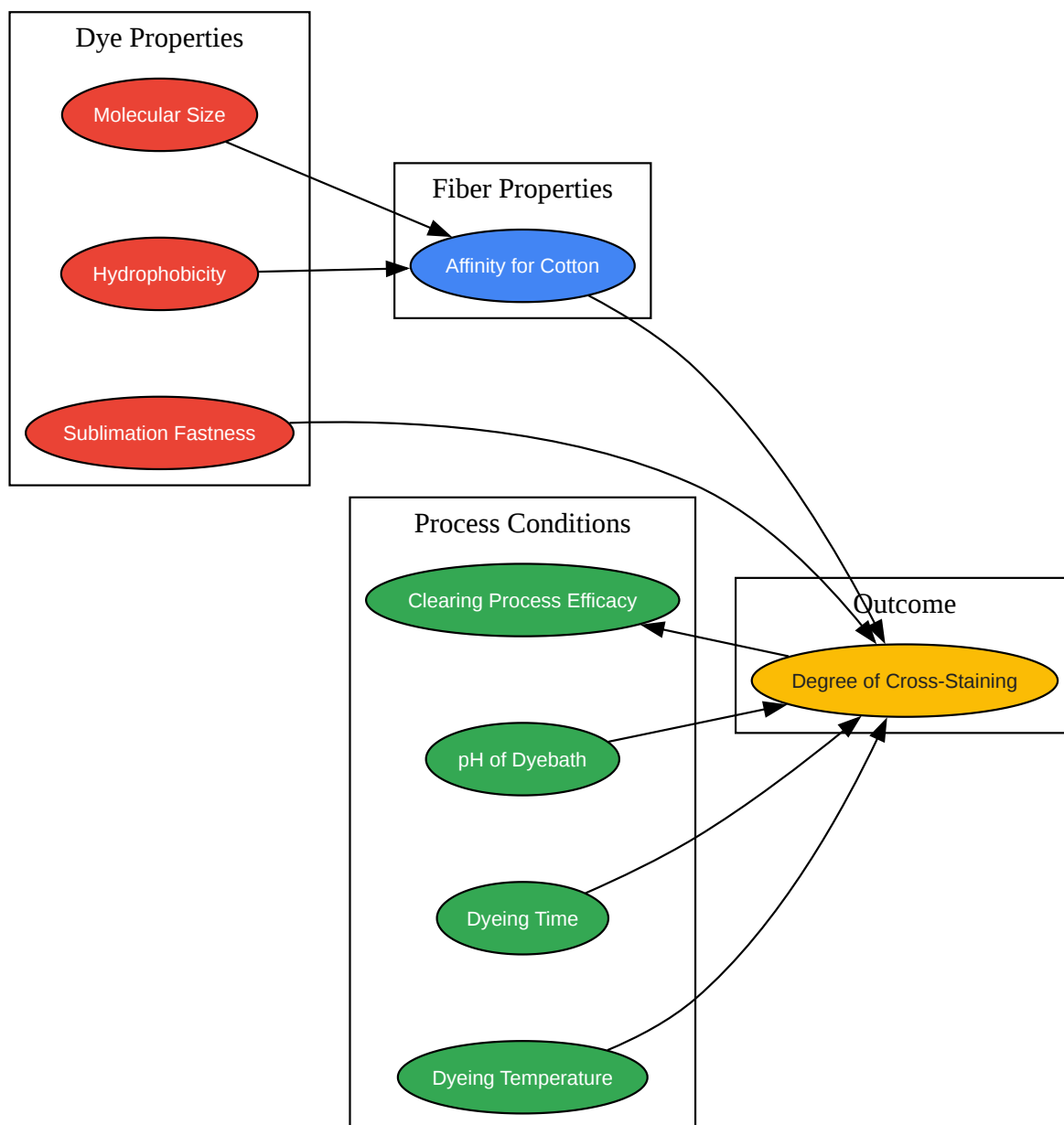


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Caption: Experimental workflow for cross-staining evaluation.

Logical Relationship of Cross-Staining Factors

The extent of cross-staining is influenced by several interconnected factors related to the dye, fiber, and dyeing process. The following diagram illustrates these relationships.



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Caption: Factors influencing cross-staining on polyester/cotton blends.

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References

- 1. admin.umt.edu.pk [admin.umt.edu.pk]
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